

Personal protective equipment for handling Einecs 286-938-3

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Compound of Interest

Compound Name: *Einecs 286-938-3*

Cat. No.: *B15186882*

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Essential Safety Protocols for Handling EINECS 286-938-3

Immediate Safety and Logistical Information for [(2R,3S,5R)-2-[[bis(4-methoxyphenyl)-phenylmethoxy]methyl]-5-(5-methyl-2,4-dioxypyrimidin-1-yl)oxolan-3-yl] (2-chlorophenyl) hydrogen phosphate

The substance identified by EINECS number 286-938-3 is chemically known as [(2R,3S,5R)-2-[[bis(4-methoxyphenyl)-phenylmethoxy]methyl]-5-(5-methyl-2,4-dioxypyrimidin-1-yl)oxolan-3-yl] (2-chlorophenyl) hydrogen phosphate^[1]. At present, a specific Safety Data Sheet (SDS) for this compound is not publicly available. The SDS is the primary source of detailed safety and handling information. Therefore, it is imperative to obtain the SDS from the chemical manufacturer or supplier before handling this substance.

In the absence of a specific SDS, a conservative approach based on established laboratory safety principles for handling chemicals of unknown toxicity is required. The following guidance represents the minimum personal protective equipment (PPE) and safety procedures that should be followed. This information is not a substitute for the specific recommendations that would be provided in an SDS.

Minimum Recommended Personal Protective Equipment

The following table summarizes the minimum PPE for handling **EINECS 286-938-3** in a laboratory setting. This is based on general best practices for handling potentially hazardous chemicals.

Body Part	Personal Protective Equipment	Specifications and Purpose
Eyes/Face	Safety Goggles or Face Shield	Must be ANSI Z87.1 compliant. Protects against splashes and airborne particles. A face shield should be used in addition to goggles when there is a significant risk of splashing.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are generally recommended for handling organic chemicals. The specific glove material and thickness should be chosen based on the chemical's properties, which would be detailed in the SDS. Always inspect gloves for tears or degradation before use.
Body	Laboratory Coat	A flame-resistant lab coat that fully covers the arms is essential to protect skin and clothing from spills.
Respiratory	Fume Hood or Respirator	All handling of this substance should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.
Feet	Closed-Toed Shoes	Shoes should be made of a non-porous material to protect

against spills.

Experimental Protocols: Donning and Doffing PPE

Properly putting on (donning) and taking off (doffing) PPE is critical to prevent contamination.

Donning Procedure:

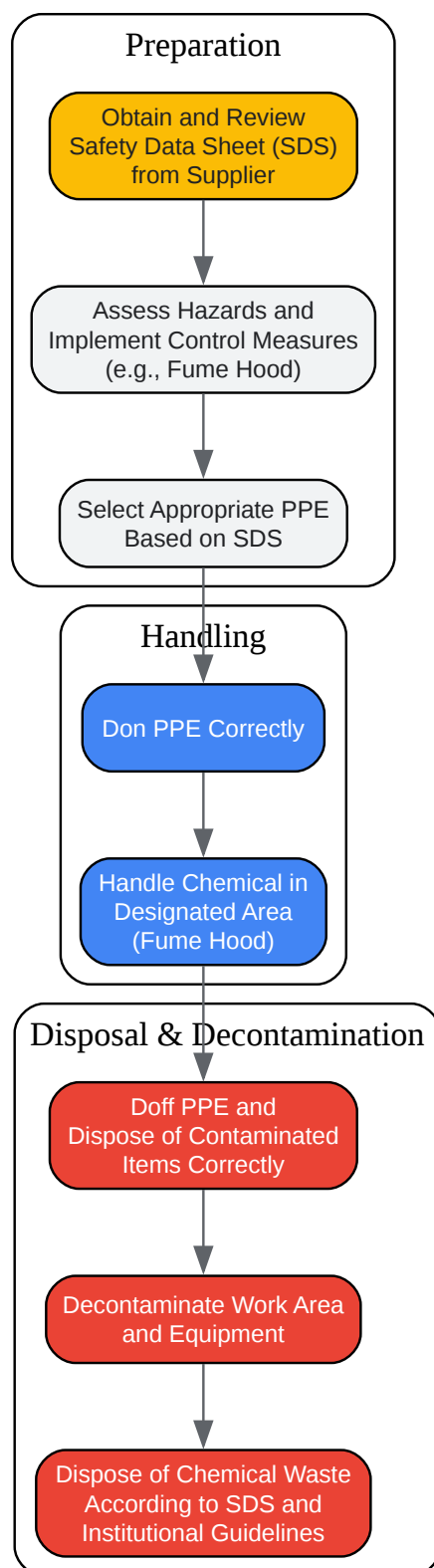
- Lab Coat: Put on the lab coat and fasten it completely.
- Respirator (if required): Perform a fit check to ensure a proper seal.
- Eye and Face Protection: Put on safety goggles and a face shield if necessary.
- Gloves: Don gloves, ensuring they overlap the cuffs of the lab coat.

Doffing Procedure (to be performed in a designated area):

- Gloves: Remove gloves by peeling them off from the cuff, turning them inside out. Dispose of them in a designated waste container.
- Lab Coat: Remove the lab coat by folding it inward, avoiding contact with the exterior.
- Eye and Face Protection: Remove goggles and face shield.
- Respirator (if used): Remove the respirator.
- Hand Hygiene: Wash hands thoroughly with soap and water.

Operational Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow for safely managing **EINECS 286-938-3** in a laboratory setting, emphasizing the critical step of obtaining and reviewing the Safety Data Sheet.



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Safe Chemical Handling Workflow

Disposal Plan: In the absence of a specific SDS, all waste generated from handling **EINECS 286-938-3**, including contaminated PPE and empty containers, should be treated as hazardous waste. It must be collected in properly labeled, sealed containers and disposed of through your institution's environmental health and safety office in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

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References

- 1. PubChemLite - EINECS 286-938-3 (C37H36ClN2O10P) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Personal protective equipment for handling EINECS 286-938-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15186882#personal-protective-equipment-for-handling-einecs-286-938-3]

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